

Sniper(abl)-033 qualitative research data

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Compound Focus: Sniper(abl)-033

Cat. No.: S12904727

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SNIPER(ABL)-033: Available Information

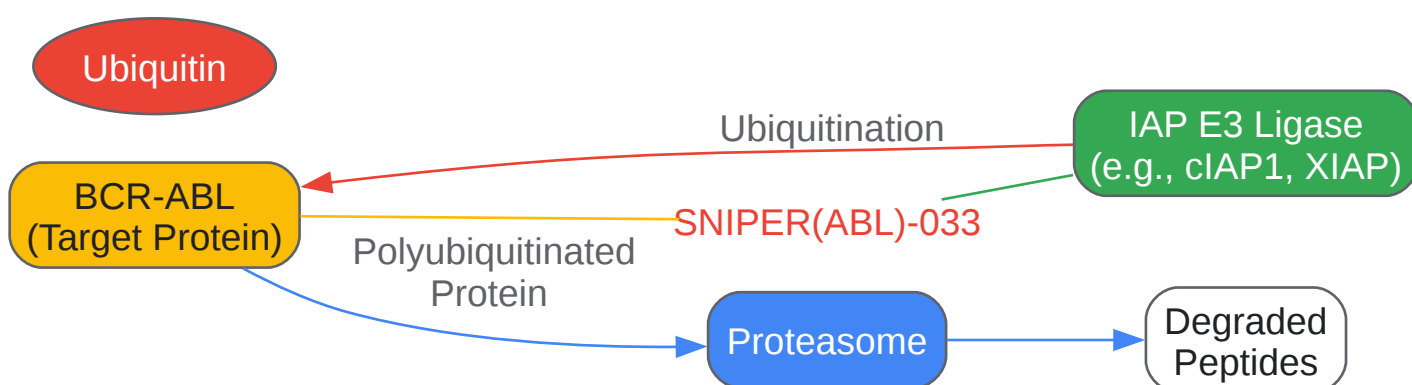
The table below consolidates the key technical details found in the search results:

| Attribute | Description |
|---------------------------------|---|
| Name | SNIPER(ABL)-033 [1] [2] [3] |
| CAS Number | 2222354-18-7 [2] [3] |
| Category | PROTAC / SNIPER (Specific and Nongenetic IAP-dependent Protein Eraser) [1] [3] |
| Target Protein | BCR-ABL fusion oncoprotein [2] [3] |
| Degradation DC ₅₀ | 0.3 μ M [2] |
| Target Ligand | HG-7-85-01 (an ABL kinase inhibitor) [2] |
| E3 Ligase Ligand | A derivative of LCL161 (an IAP antagonist) [2] |
| Linker | A PEG-based linker connecting the two ligands [2] |
| Mechanism of Action | A heterobifunctional molecule that recruits inhibitor of apoptosis proteins (IAPs, a class of E3 ubiquitin ligases) to the BCR-ABL protein, leading to its ubiquitination and |

| Attribute | Description |
|-----------|--|
| | degradation by the proteasome [4] [1] [3]. |

Mechanism of Action Workflow

The following diagram illustrates the general degradation mechanism of SNIPERs, as described in the literature [4] [3]. This workflow is applicable to **SNIPER(ABL)-033**.



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The diagram shows how **SNIPER(ABL)-033** acts as a molecular bridge, bringing the IAP E3 ligase and the BCR-ABL target protein into proximity. This leads to the ubiquitination of BCR-ABL and its subsequent recognition and degradation by the proteasome [4].

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References

1. SNIPERs | Degradar [medchemexpress.com]
2. SNIPER(ABL)-033 [medchemexpress.com]
3. SNIPER [bocsci.com]

4. Recent advances in IAP-based PROTACs (SNIPERs) as ... [pmc.ncbi.nlm.nih.gov]

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